

Application Notes: K4 Peptide for Targeted Cell Delivery

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Compound of Interest

Compound Name: *The K4 peptide*

Cat. No.: *B12380517*

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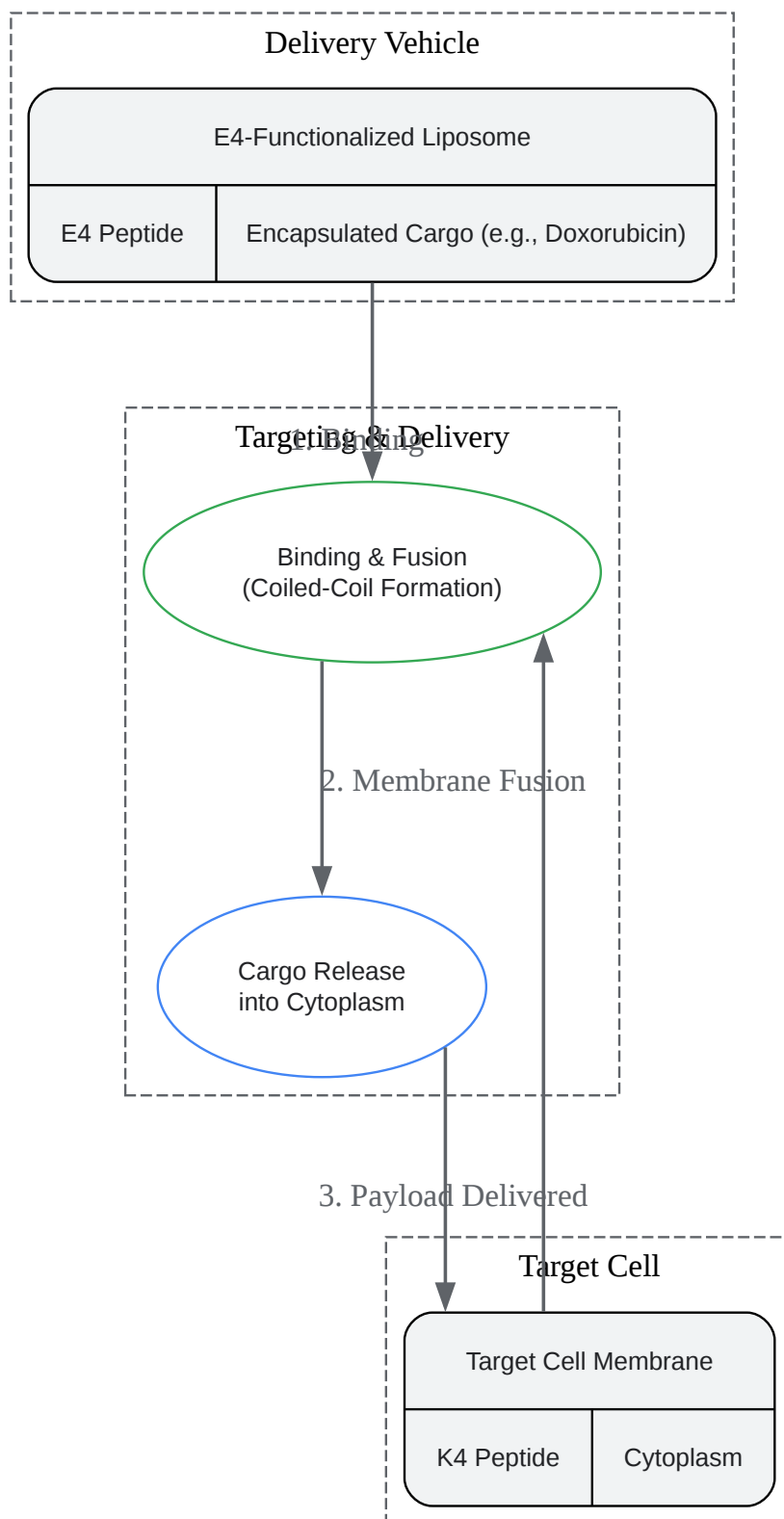
Introduction and Principle of Action

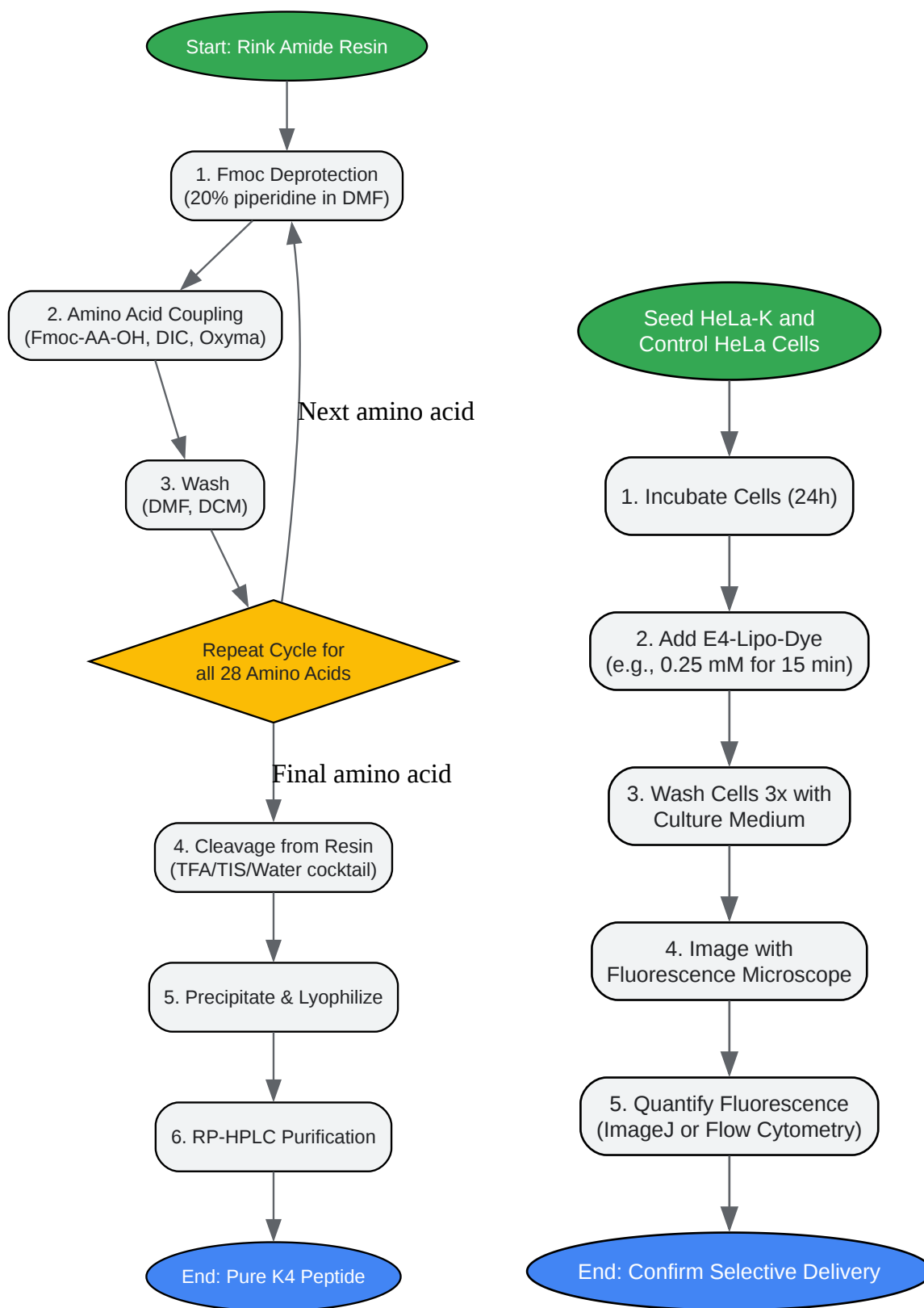
The K4 peptide, with the sequence (KIAALKE)₄, is a positively charged, synthetic α -helical peptide. It operates as part of a high-affinity, specific, biorthogonal targeting system in conjunction with its complementary negatively charged partner peptide, E4, which has the sequence (EIAALEK)₄.^{[1][2]} The two peptides spontaneously self-assemble to form a stable heterodimeric coiled-coil structure.^[3]

This system enables highly selective targeting of specific cell populations. The strategy involves two key components:

- **Target Cell Modification:** The target cells are genetically engineered to express **the K4 peptide** on their outer membrane. This is typically achieved by fusing the K4 sequence to a known transmembrane domain, anchoring the targeting peptide to the cell surface.^[1]
- **Delivery Vehicle Functionalization:** A therapeutic or imaging agent is encapsulated within a nanocarrier, such as a liposome, which is surface-functionalized with the complementary E4 peptide.^[1]

When the E4-functionalized carrier is introduced, it will selectively bind to the K4-expressing cells through the high-affinity coiled-coil interaction. This binding can trigger membrane fusion between the liposome and the cell, leading to the direct delivery of the encapsulated cargo into the cytoplasm of the target cell.[1][4] This method bypasses traditional endosomal pathways, potentially increasing the therapeutic efficacy of the payload.[5]





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